An In-Depth Technical Guide to the Spectroscopic Characterization of Tributyltin Sulfide

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Compound of Interest

Compound Name:	*Tributyltin sulfide*
CAS No.:	*4808-30-4*
Cat. No.:	*B1591173*

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Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the spectroscopic data for **tributyltin sulfide** (also known as bis(tributyltin) sulfide), a significant organotin compound. Understanding the spectroscopic signature of this molecule is crucial for its identification, characterization, and quality control in various research and development applications. This document synthesizes data from nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) to offer a complete analytical profile.

Introduction: The Significance of **Tributyltin Sulfide** Characterization

Tributyltin compounds have been widely utilized for their biocidal properties, particularly in antifouling paints for marine vessels. **Tributyltin sulfide**, with the chemical formula

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$((C_4H_9)_3Sn)_2S$, is a key derivative and environmental metabolite.[1] Its accurate identification is paramount for toxicological studies, environmental monitoring, and in the development of organotin-based therapeutic agents where precise molecular structure is critical. Spectroscopic techniques provide the necessary tools for unambiguous structural elucidation and purity assessment.

Synthesis of **Tributyltin Sulfide**: A Methodological Approach

The synthesis of **tributyltin sulfide** is typically achieved through the reaction of a tributyltin halide with a sulfide source. A common and effective laboratory-scale synthesis involves the reaction of tributyltin chloride with sodium sulfide.

Experimental Protocol: Synthesis of **Tributyltin Sulfide**

Objective: To synthesize bis(tributyltin) sulfide from tributyltin chloride and sodium sulfide.

Materials:

- Tributyltin chloride ($(C_4H_9)_3SnCl$)
- Sodium sulfide nonahydrate ($Na_2S·9H_2O$)
- Ethanol
- Deionized water
- Diethyl ether
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask, dissolve a specific molar quantity of sodium sulfide nonahydrate in a minimal amount of deionized water.
- In a separate flask, dissolve two molar equivalents of tributyltin chloride in ethanol.

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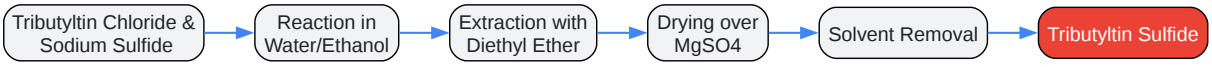
- Slowly add the tributyltin chloride solution to the stirred sodium sulfide solution at room temperature. The reaction is typically rapid, leading to the formation of a precipitate or an oily layer of **tributyltin sulfide**.
- After the addition is complete, continue stirring the mixture for an additional 1-2 hours to ensure the reaction goes to completion.
- Transfer the reaction mixture to a separatory funnel and extract the product with diethyl ether.
- Wash the organic layer sequentially with deionized water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- The resulting oil is **tributyltin sulfide**, which can be further purified by vacuum distillation if necessary.

Causality in Experimental Design: The choice of a biphasic solvent system (water/ethanol and diethyl ether) facilitates the reaction and subsequent separation of the nonpolar product from the aqueous phase containing inorganic salts. The 2:1 molar ratio of the reactants is crucial for the complete conversion to the desired bis(tributyltin) product.



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Caption: Workflow for the synthesis of **tributyltin sulfide**.

Spectroscopic Data and Interpretation

The structural confirmation of the synthesized **tributyltin sulfide** is achieved through a combination of spectroscopic methods.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of organic and organometallic compounds. For **tributyltin sulfide**, ^{1}H, ^{13}C, and ^{119}Sn NMR are particularly informative.

^{1}H NMR Spectroscopy: The proton NMR spectrum of **tributyltin sulfide** is characterized by signals corresponding to the butyl groups attached to the tin atom. The protons on the different methylene groups and the terminal methyl group will exhibit distinct chemical shifts and coupling patterns. The spectrum is expected to show a complex multiplet for the methylene protons and a triplet for the terminal methyl protons.

^{13}C NMR Spectroscopy: The ^{13}C NMR spectrum provides information about the carbon skeleton. For the butyl group, four distinct signals are expected, corresponding to the four chemically non-equivalent carbon atoms. The chemical shifts are influenced by the proximity to the electropositive tin atom. Satellites arising from coupling to the NMR-active tin isotopes (^{117}Sn and ^{119}Sn) are a characteristic feature of organotin compounds and provide valuable structural information. For the closely related bis(tributyltin) oxide, the reported ^{13}C NMR chemical shifts in $CDCl_3$ are approximately 28.4, 27.3, 16.5, and 13.7 ppm, with observed splitting due to tin coupling.[2] A similar pattern is expected for **tributyltin sulfide**.

^{119}Sn NMR Spectroscopy: ^{119}Sn NMR is a highly sensitive probe of the electronic environment around the tin nucleus.[3] The chemical shift of the tin atom in **tributyltin sulfide** is expected to be in the characteristic range for tetraorganotin compounds. The chemical shift provides direct evidence of the bonding and coordination at the tin center.

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Spectroscopic Data Summary for Tributyltin Sulfide	
^{1}H NMR	Signals corresponding to the butyl group protons.
^{13}C NMR	Four distinct signals for the butyl group carbons, with characteristic ^{119}Sn and ^{117}Sn satellites.
^{119}Sn NMR	A single resonance in the region typical for tetraorganotin compounds.
IR (Infrared)	C-H stretching and bending modes, Sn-C stretching, and Sn-S-Sn stretching vibrations.
MS (Mass Spectrometry)	Characteristic fragmentation pattern including the tributyltin cation ([$(C_4H_9)_3Sn]^+$).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by observing their characteristic vibrational frequencies. The IR spectrum of **tributyltin sulfide** will be dominated by absorptions arising from the butyl groups.

Key IR Absorptions:

- C-H Stretching: Strong absorptions in the 2850-2960 cm^{-1} region are due to the symmetric and asymmetric stretching vibrations of the C-H bonds in the methyl and methylene groups of the butyl chains.
- C-H Bending: Absorptions around 1465 cm^{-1} and 1375 cm^{-1} correspond to the scissoring and bending vibrations of the methylene and methyl groups, respectively.
- Sn-C Stretching: The stretching vibration of the tin-carbon bond is expected to appear in the 500-600 cm^{-1} region.
- Sn-S-Sn Stretching: The asymmetric stretching of the Sn-S-Sn bridge is a key feature and is expected in the lower frequency region of the spectrum, typically around 350-400 cm^{-1}.

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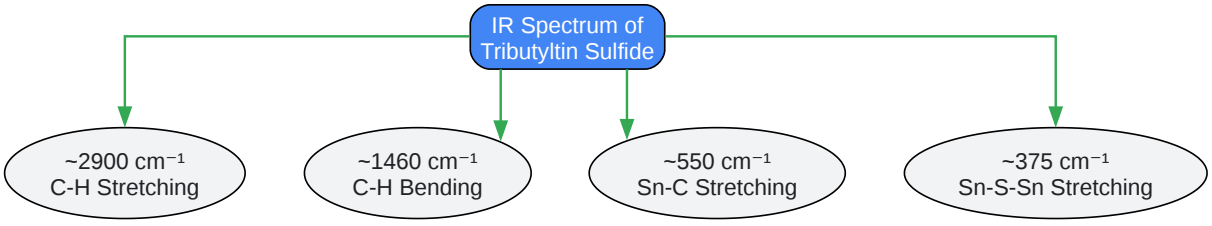

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Caption: Key vibrational modes in the IR spectrum of **tributyltin sulfide**.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification. For **tributyltin sulfide**, electron impact (EI) or electrospray ionization (ESI) can be used.

Expected Fragmentation Pattern: The mass spectrum is expected to show a molecular ion peak ($[M]^+$) at m/z corresponding to the molecular weight of **tributyltin sulfide** (612.17 g/mol for the most abundant isotopes).[4] A characteristic feature of the mass spectra of tributyltin compounds is the facile loss of butyl radicals. The most prominent peak is often the tributyltin cation, $[(C_4H_9)_3Sn]^+$, with an m/z of 291. Further fragmentation of this ion through the sequential loss of butene molecules is also commonly observed. The isotopic pattern of tin, with its multiple stable isotopes, will be reflected in the mass spectrum, providing a definitive signature for tin-containing fragments.[5] The predicted m/z for the protonated molecule $[M+H]^+$ is 615.20632.[6]

Conclusion

The comprehensive spectroscopic analysis of **tributyltin sulfide** using NMR, IR, and MS provides a self-validating system for its structural confirmation and purity assessment. The characteristic signals in each spectroscopic technique, from the tin-coupled carbon signals in the ^{13}C NMR to the Sn-S-Sn vibration in the IR and the dominant tributyltin cation in the MS, collectively create a unique fingerprint for this important organotin compound. This detailed

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understanding is essential for researchers and professionals working with **tributyltin sulfide** in various scientific and developmental contexts.

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